

Spectroscopic Data of 4-Amino-2-bromobenzonitrile: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Amino-2-bromobenzonitrile

CAS No.: 53312-82-6

Cat. No.: B1268555

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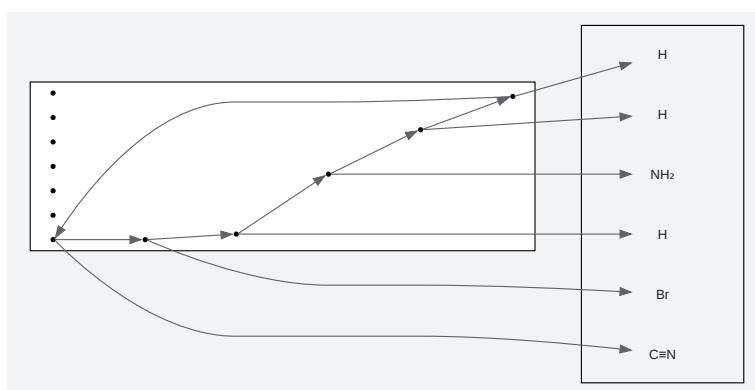
For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-2-bromobenzonitrile is a versatile substituted benzonitrile that serves as a key building block in the synthesis of a wide range of biologically active molecules and functional materials. Its unique trifunctionalized aromatic core, featuring an amino group, a bromine atom, and a nitrile moiety, offers multiple reaction sites for further chemical modifications. Accurate and unambiguous structural elucidation of this compound is paramount for its effective utilization in research and development. This in-depth technical guide provides a comprehensive overview of the spectroscopic properties of **4-Amino-2-bromobenzonitrile**, including Fourier-Transform Infrared (FT-IR) spectroscopy, Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), and Mass Spectrometry (MS). The guide details the expected spectral features, provides expert interpretation, and outlines standardized experimental protocols for data acquisition, thereby serving as a valuable resource for scientists engaged in its synthesis, characterization, and application.

Molecular Structure and Key Spectroscopic Features

The molecular structure of **4-Amino-2-bromobenzonitrile** dictates its characteristic spectroscopic fingerprint. The interplay of the electron-donating amino group and the electron-withdrawing nitrile and bromo groups on the aromatic ring creates a unique electronic environment, which is reflected in its spectral data.



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Figure 1: Molecular structure of **4-Amino-2-bromobenzonitrile** with atom numbering.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The spectrum of **4-Amino-2-bromobenzonitrile** is expected to exhibit characteristic absorption bands corresponding to the N-H stretches of the primary amine, the C≡N stretch of the nitrile, and various vibrations of the substituted aromatic ring.

Predicted FT-IR Spectral Data

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
N-H Asymmetric Stretch	~3480	Medium
N-H Symmetric Stretch	~3380	Medium
Aromatic C-H Stretch	3100-3000	Medium-Weak
C≡N Stretch	~2220	Strong, Sharp
N-H Scissoring Bend	~1630	Medium
Aromatic C=C Stretch	1600-1450	Medium-Strong
C-N Stretch	~1280	Medium
C-Br Stretch	600-500	Medium-Weak

Interpretation of the FT-IR Spectrum

- **N-H Stretching:** The presence of a primary amino group (-NH₂) gives rise to two distinct stretching vibrations in the 3500-3300 cm⁻¹ region.^[1] The higher frequency band corresponds to the asymmetric N-H stretch, while the lower frequency band is due to the symmetric stretch.
- **C≡N Stretching:** The nitrile group (C≡N) is characterized by a strong and sharp absorption band around 2220 cm⁻¹.^[2] The position of this band can be influenced by the electronic effects of the other substituents on the ring.
- **Aromatic C-H and C=C Stretching:** The aromatic ring will show C-H stretching vibrations typically above 3000 cm⁻¹ and a series of C=C stretching bands in the 1600-1450 cm⁻¹ region.
- **N-H Bending:** The scissoring vibration of the primary amine typically appears around 1630 cm⁻¹.
- **C-N and C-Br Stretching:** The stretching vibration of the C-N bond of the aromatic amine is expected around 1280 cm⁻¹. The C-Br stretch is generally observed in the lower frequency region of the spectrum (600-500 cm⁻¹).

Experimental Protocol: FT-IR Spectroscopy (KBr Pellet Method)

The KBr pellet method is a common technique for obtaining the IR spectrum of a solid sample. [\[3\]](#)

- Sample Preparation:
 - Thoroughly grind 1-2 mg of dry **4-Amino-2-bromobenzonitrile** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Pellet Formation:
 - Transfer the powdered mixture to a pellet press die.
 - Apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Record the spectrum, typically over a range of 4000-400 cm^{-1} . A background spectrum of a pure KBr pellet should be acquired and automatically subtracted from the sample spectrum.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

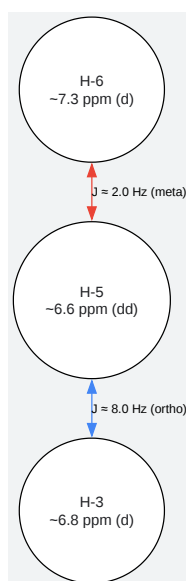
^1H NMR spectroscopy provides detailed information about the chemical environment and connectivity of the hydrogen atoms in a molecule. For **4-Amino-2-bromobenzonitrile**, the spectrum will show signals for the aromatic protons and the amino protons.

Predicted ^1H NMR Spectral Data (400 MHz, CDCl_3)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-3	~6.8	d	~8.0	1H
H-5	~6.6	dd	~8.0, ~2.0	1H
H-6	~7.3	d	~2.0	1H
-NH ₂	~4.2	br s	-	2H

Interpretation of the ¹H NMR Spectrum

The substitution pattern on the benzene ring leads to a distinct set of signals for the three aromatic protons.



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Figure 2: Predicted ¹H-¹H coupling network for the aromatic protons of **4-Amino-2-bromobenzonitrile**.

- Aromatic Protons:
 - H-6: This proton is ortho to the electron-withdrawing nitrile group and meta to the bromine atom. It is expected to be the most deshielded of the aromatic protons and will appear as

a doublet due to coupling with H-5.

- H-3: This proton is ortho to the electron-donating amino group and meta to the nitrile group. It will appear as a doublet due to coupling with H-5.
- H-5: This proton is ortho to both the bromine atom and the amino group. It will be a doublet of doublets due to coupling with both H-6 and H-3.
- Amino Protons: The protons of the amino group typically appear as a broad singlet due to quadrupole broadening from the nitrogen atom and potential exchange with trace amounts of water. Its chemical shift can be highly variable depending on the solvent and concentration.

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation:
 - Dissolve 5-10 mg of **4-Amino-2-bromobenzonitrile** in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00).
- Data Acquisition:
 - Transfer the solution to a 5 mm NMR tube.
 - Acquire the ^1H NMR spectrum on a 400 MHz (or higher) spectrometer.
 - Typical acquisition parameters include a spectral width of 12-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides valuable information about the carbon framework of a molecule. Each unique carbon atom in **4-Amino-2-bromobenzonitrile** will give a distinct signal in the proton-decoupled spectrum.

Predicted ^{13}C NMR Spectral Data (100 MHz, CDCl_3)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-CN	~118
C-1	~100
C-2	~115
C-3	~134
C-4	~150
C-5	~114
C-6	~133

Interpretation of the ^{13}C NMR Spectrum

The chemical shifts of the carbon atoms are influenced by the nature of the attached substituents.

- Nitrile Carbon (C-CN): The carbon of the nitrile group typically resonates in the range of 115-125 ppm.^[4]
- Aromatic Carbons:
 - C-4 (ipso to $-\text{NH}_2$): The carbon attached to the electron-donating amino group will be significantly shielded and appear at a lower chemical shift.
 - C-2 (ipso to $-\text{Br}$): The carbon bearing the bromine atom will be deshielded due to the inductive effect of the halogen.
 - C-1 (ipso to $-\text{CN}$): The carbon attached to the electron-withdrawing nitrile group will also be deshielded.
 - C-3, C-5, and C-6: The chemical shifts of these carbons will be influenced by their proximity to the various substituents.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation:
 - Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg of **4-Amino-2-bromobenzonitrile** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) with TMS.
- Data Acquisition:
 - Acquire the proton-decoupled ^{13}C NMR spectrum on a 100 MHz (or higher) spectrometer.
 - Due to the low natural abundance of ^{13}C , a larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are typically required to obtain a good spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **4-Amino-2-bromobenzonitrile**, the mass spectrum will show a characteristic molecular ion peak and fragment ions resulting from the cleavage of the molecule.

Predicted Mass Spectrometry Data (Electron Ionization)

Ion	m/z	Relative Abundance
$[\text{M}]^+$	196/198	High
$[\text{M}-\text{Br}]^+$	117	Moderate
$[\text{M}-\text{HCN}]^+$	169/171	Low

Interpretation of the Mass Spectrum

- Molecular Ion Peak: Due to the presence of a bromine atom, the molecular ion will appear as a pair of peaks ($[\text{M}]^+$ and $[\text{M}+2]^+$) with nearly equal intensity, separated by 2 m/z units. This isotopic pattern is a definitive indicator of the presence of one bromine atom. The nominal molecular weight is 197 g/mol .
- Fragmentation:

- Loss of Bromine: A common fragmentation pathway for bromo-aromatic compounds is the loss of the bromine radical, leading to a significant peak at m/z 117.
- Loss of HCN: Loss of a neutral hydrogen cyanide molecule from the molecular ion can also occur, resulting in a pair of peaks at m/z 169 and 171.

Experimental Protocol: Mass Spectrometry (Electron Ionization)

- Sample Introduction:
 - A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization:
 - In the ion source, the sample is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[5]
- Mass Analysis:
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- Detection:
 - A detector records the abundance of each ion, generating a mass spectrum.

Conclusion

This technical guide provides a detailed overview of the expected spectroscopic data for **4-Amino-2-bromobenzonitrile**. By combining the information from FT-IR, ^1H NMR, ^{13}C NMR, and Mass Spectrometry, researchers can confidently confirm the structure and purity of this important synthetic intermediate. The provided experimental protocols offer a standardized approach to data acquisition, ensuring reproducibility and reliability in the characterization of this and related molecules.

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